

Application Note: Comprehensive In Vitro Evaluation of Pyridazine Sulfonamide Antimicrobial Activity

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Compound of Interest

Compound Name: *Pyridazine-3-sulfonamide*

CAS No.: 860448-30-2

Cat. No.: B3289705

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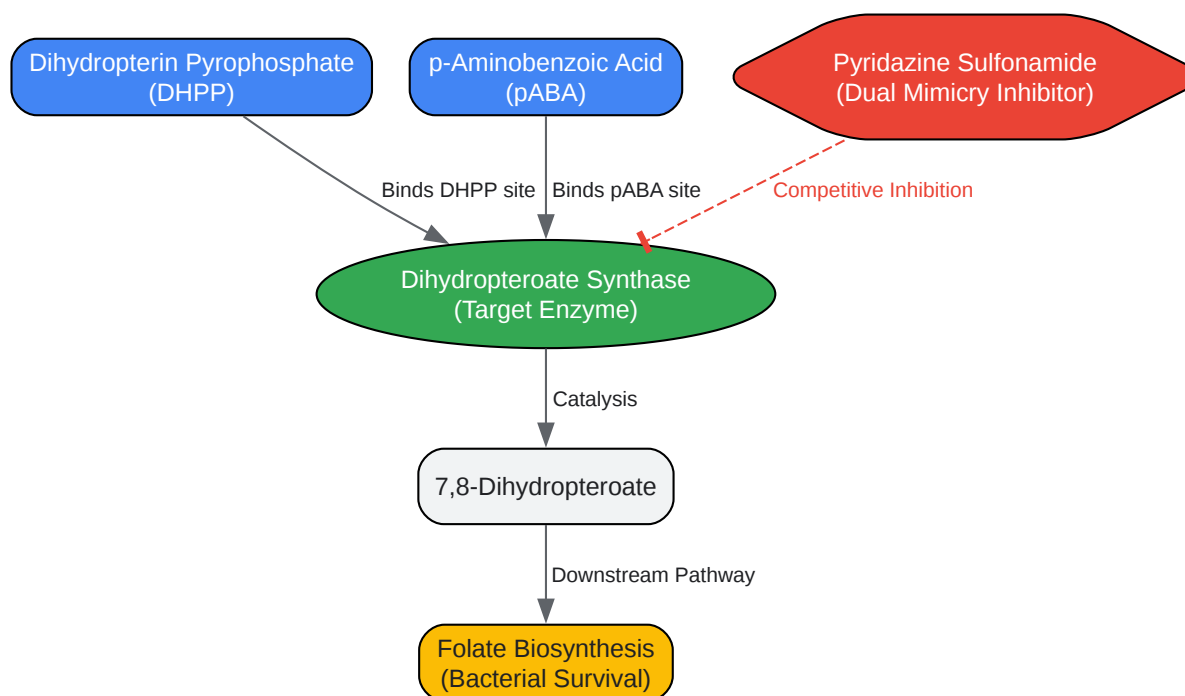
Target Audience: Researchers, Scientists, and Drug Development Professionals
Document Type: Advanced Methodology & Protocol Guide

Introduction & Mechanistic Rationale

The rising threat of antimicrobial resistance necessitates the development of novel therapeutic scaffolds. Pyridazine sulfonamides represent a highly promising class of synthetic antimicrobial agents due to their unique structural versatility[1]. Biologically, these compounds exert their effect by targeting dihydropteroate synthase (DHPS), a critical enzyme in the bacterial folate biosynthesis pathway[2].

The mechanistic brilliance of the pyridazine sulfonamide scaffold lies in its potential for dual-mimicry. Traditional sulfonamides act solely as competitive inhibitors of p-aminobenzoic acid (pABA). However, the addition of the pyridazine core allows these molecules to simultaneously exploit the adjacent pterin-binding site, which is normally occupied by dihydropterin pyrophosphate (DHPP)[2].

To effectively evaluate these compounds in vitro, researchers must look beyond standard phenotypic screening. A common pitfall in Gram-negative drug development is discarding potent biochemical inhibitors that exhibit high Minimum Inhibitory Concentrations (MICs) due to poor membrane permeability or active efflux. To prevent this, the protocols detailed below establish a self-validating system: pairing standardized phenotypic MIC screening with an orthogonal whole-cell target engagement assay (CETSA). This logical loop ensures that any observed antimicrobial activity is definitively linked to intracellular DHPS inhibition, rather than off-target cytotoxicity.



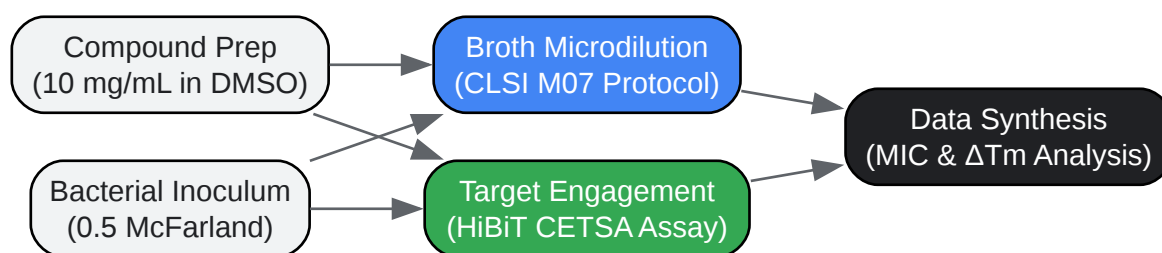
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Mechanism of Action: Pyridazine sulfonamides competitively inhibit DHPS in folate biosynthesis.

Experimental Design: The Self-Validating Loop

To ensure scientific integrity, every experimental choice in this workflow is designed to validate the previous step:

- Broth Microdilution (Phenotype): Establishes the baseline concentration required to halt bacterial growth, adhering strictly to CLSI M07 guidelines[3].
- HiBiT CETSA (Mechanism): Proves the compound physically binds to DHPS inside the living cell[2]. Causality Check: If a compound yields a high MIC but shows strong target engagement in CETSA, the failure is due to membrane permeability/efflux, not a lack of target affinity. Conversely, a low MIC with no CETSA shift indicates off-target toxicity.



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Self-validating workflow combining phenotypic MIC screening with intracellular target engagement.

Step-by-Step Methodologies

Protocol A: Broth Microdilution Assay for MIC Determination

This protocol is calibrated against the Clinical and Laboratory Standards Institute (CLSI) M07 standard for aerobic bacteria[3].

Materials:

- Cation-Adjusted Mueller-Hinton Broth (CAMHB)
- 96-well U-bottom microtiter plates
- Target strains (e.g., E. coli ATCC 25922, S. aureus ATCC 29213)

Step 1: Compound Preparation & Serial Dilution

- Dissolve pyridazine sulfonamide analogs in 100% DMSO to a stock concentration of 10 mg/mL.
 - Causality Note: DMSO is required to overcome the hydrophobicity of the pyridazine core. However, the final assay concentration of DMSO must be maintained at $\leq 1\%$ v/v to prevent solvent-induced bacterial toxicity, which would artificially lower the MIC.
- Prepare a 2-fold serial dilution of the compounds in CAMHB across the microtiter plate to achieve a final testing range of 64 $\mu\text{g/mL}$ to 0.06 $\mu\text{g/mL}$.

Step 2: Inoculum Standardization

- Isolate 3 to 5 distinct colonies from an 18-24 hour agar plate.
- Suspend the colonies in sterile saline and adjust the turbidity to match a 0.5 McFarland standard (approximately 1×10^8 CFU/mL)[4].
 - Causality Note: Strict adherence to the 0.5 McFarland standard prevents the "inoculum effect." An overly dense bacterial population will overwhelm the drug concentration, yielding false-positive resistance, while a sparse population will yield false susceptibility.

Step 3: Inoculation and Readout

- Dilute the standardized suspension 1:150 in CAMHB. Add 50 μL of this dilution to each well to achieve a final assay inoculum of 5×10^5 CFU/mL.
- Incubate plates aerobically at 37°C for 16–20 hours.
- Readout: The MIC is recorded as the lowest concentration of the compound that completely inhibits visible bacterial growth.

Protocol B: Whole-Cell Target Engagement (HiBiT CETSA)

To confirm that the antimicrobial activity observed in Protocol A is driven by DHPS inhibition, we utilize a Cellular Thermal Shift Assay (CETSA) adapted for luminescence[2].

Step 1: Intracellular Equilibration

- Engineer the target bacterial strain to express DHPS fused to a highly quantitative HiBiT tag. Grow cultures to mid-log phase ($OD_{600} = 0.5$).
- Aliquot the cells and treat with the pyridazine sulfonamide compound at 5x the determined MIC (or a fixed 50 μ M concentration for MIC-negative compounds). Incubate for 30 minutes at 37°C.
 - Causality Note: This 30-minute window is critical. It allows the compound sufficient time to permeate the Gram-negative outer membrane and establish thermodynamic binding equilibrium with the intracellular DHPS enzyme.

Step 2: Thermal Challenge & Lysis

- Subject the treated aliquots to a temperature gradient (40°C to 75°C) for exactly 3 minutes using a gradient thermocycler, followed immediately by a 3-minute cooling step at 4°C to halt denaturation.
- Add a compatible lysis buffer supplemented with the NanoBiT complementary protein (LgBiT) and furimazine substrate.
 - Causality Note: Only soluble, non-denatured DHPS-HiBiT will complement with LgBiT to produce a luminescent signal. If the drug binds to DHPS, it stabilizes the protein, shifting its aggregation temperature higher.

Step 3: Data Analysis

- Measure luminescence and plot the normalized signal against temperature to generate a melt curve.
- Calculate the apparent aggregation temperature (T_m). A positive shift ($\Delta T_m > 1.5^\circ\text{C}$) compared to the DMSO vehicle control definitively proves intracellular target engagement[2].

Quantitative Data Presentation

To effectively evaluate lead candidates, phenotypic and mechanistic data must be synthesized side-by-side. Table 1 demonstrates how to structure this data to identify structural bottlenecks (e.g., permeability vs. affinity).

Table 1: Representative In Vitro Evaluation Matrix for Pyridazine Sulfonamides

Compound ID	Structural Motif	E. coli MIC (µg/mL)	S. aureus MIC (µg/mL)	DHPS Affinity (Kd, nM)	CETSA Shift (ΔTm, °C)	Mechanistic Conclusion
SMX (Control)	Sulfonamide	0.5	1.0	25.0	+ 2.5	Validated on-target standard.
Analog 14b	Pyridazine-Sulfonamide	2.0	1.0	18.5	+ 3.2	Potent dual-inhibitor; excellent permeability.
Analog 17c	Pyridazine-Carboxylate	> 64	32.0	12.0	+ 0.2	High affinity, but permeability-limited in Gram-negatives (efflux/membrane barrier).
Analog 19a	Thieno-Pyridazine	4.0	4.0	> 500	+ 0.1	Off-target toxicity; growth inhibition is independent of DHPS binding.

Note: Data interpretation relies on the self-validating loop. Analog 17c demonstrates high biochemical affinity (Kd= 12.0 nM) but fails the CETSA and MIC assays in E. coli, indicating that the negatively charged carboxylate restricts outer membrane penetration[2].

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